

How to dissolve Atr-IN-18 for in vitro studies

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Compound of Interest

Compound Name: Atr-IN-18

Cat. No.: B12414509

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Technical Support Center: Atr-IN-18

This technical support center provides guidance on the dissolution and use of **Atr-IN-18** for in vitro studies. Based on available data, **Atr-IN-18** is identified as a potent and selective ATR (Ataxia-Telangiectasia and Rad3-related) kinase inhibitor, likely referring to the well-characterized compound VE-821. The following information is based on the properties of VE-821.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Atr-IN-18**?

A1: The recommended solvent for dissolving **Atr-IN-18** (VE-821) is dimethyl sulfoxide (DMSO). It is also soluble in dimethylformamide (DMF).

Q2: How do I prepare a stock solution of **Atr-IN-18**?

A2: To prepare a stock solution, dissolve **Atr-IN-18** powder in fresh, anhydrous DMSO to your desired concentration. For example, a 10 mM stock solution is commonly used in research. To enhance dissolution, you can warm the solution to 37°C for 10 minutes and/or use an ultrasonic bath.

Q3: What are the storage conditions and stability of the **Atr-IN-18** stock solution?

A3: **Atr-IN-18** powder is stable for up to three years when stored at -20°C. Once dissolved in DMSO, the stock solution should be aliquoted to avoid repeated freeze-thaw cycles. These

aliquots are stable for up to 1 year at -80°C and for up to 6 months at -20°C.[1] For short-term use (within one week), aliquots can be stored at 4°C.

Q4: What is the recommended working concentration of **Atr-IN-18** for in vitro experiments?

A4: The optimal working concentration of **Atr-IN-18** can vary depending on the cell line and experimental design. However, a common concentration range used in published studies is between 0.1 µM and 10 µM.[2][3][4][5] For example, a concentration of 1 µM has been shown to effectively sensitize pancreatic cancer cells to radiation.[3][4] It is always recommended to perform a dose-response experiment to determine the optimal concentration for your specific cell line and assay.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Atr-IN-18 powder does not dissolve in DMSO.	1. The compound has low solubility at room temperature. 2. The DMSO is not of high quality or contains water.	1. Warm the solution at 37°C for 10-15 minutes. 2. Use an ultrasonic bath to aid dissolution. 3. Ensure you are using fresh, anhydrous (water-free) DMSO.[6]
Precipitation occurs when adding the DMSO stock solution to aqueous cell culture medium.	1. The final concentration of DMSO in the medium is too high. 2. The solubility of Atr-IN-18 in aqueous solutions is low. [7] 3. The stock solution was not properly vortexed before dilution.	1. Ensure the final DMSO concentration in your cell culture medium does not exceed 0.1%.[8] 2. Prepare an intermediate dilution of the stock solution in cell culture medium before adding it to the final culture volume. 3. Vortex the stock solution aliquot before adding it to the medium. 4. If precipitation persists, consider using a different solvent for the final dilution, such as a 1:2 solution of DMF:PBS (pH 7.2), though aqueous solutions are not recommended for long-term storage.[7]
Inconsistent experimental results.	1. Degradation of the stock solution due to improper storage. 2. Inaccurate pipetting of the highly concentrated stock solution.	1. Always use freshly thawed aliquots of the stock solution and avoid repeated freeze-thaw cycles.[1] 2. Prepare a fresh intermediate dilution from the stock solution for each experiment. 3. Calibrate your pipettes regularly to ensure accurate dispensing of small volumes.

Quantitative Data Summary

Property	Value	Solvent	Reference
Solubility	~20 mg/mL	DMSO	[7]
~50 mg/mL	DMF	[7]	
~0.3 mg/mL	1:2 solution of DMF:PBS (pH 7.2)	[7]	
Stock Solution Stability	1 year	DMSO at -80°C	[1][6]
6 months	DMSO at -20°C	[1]	

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of Atr-IN-18

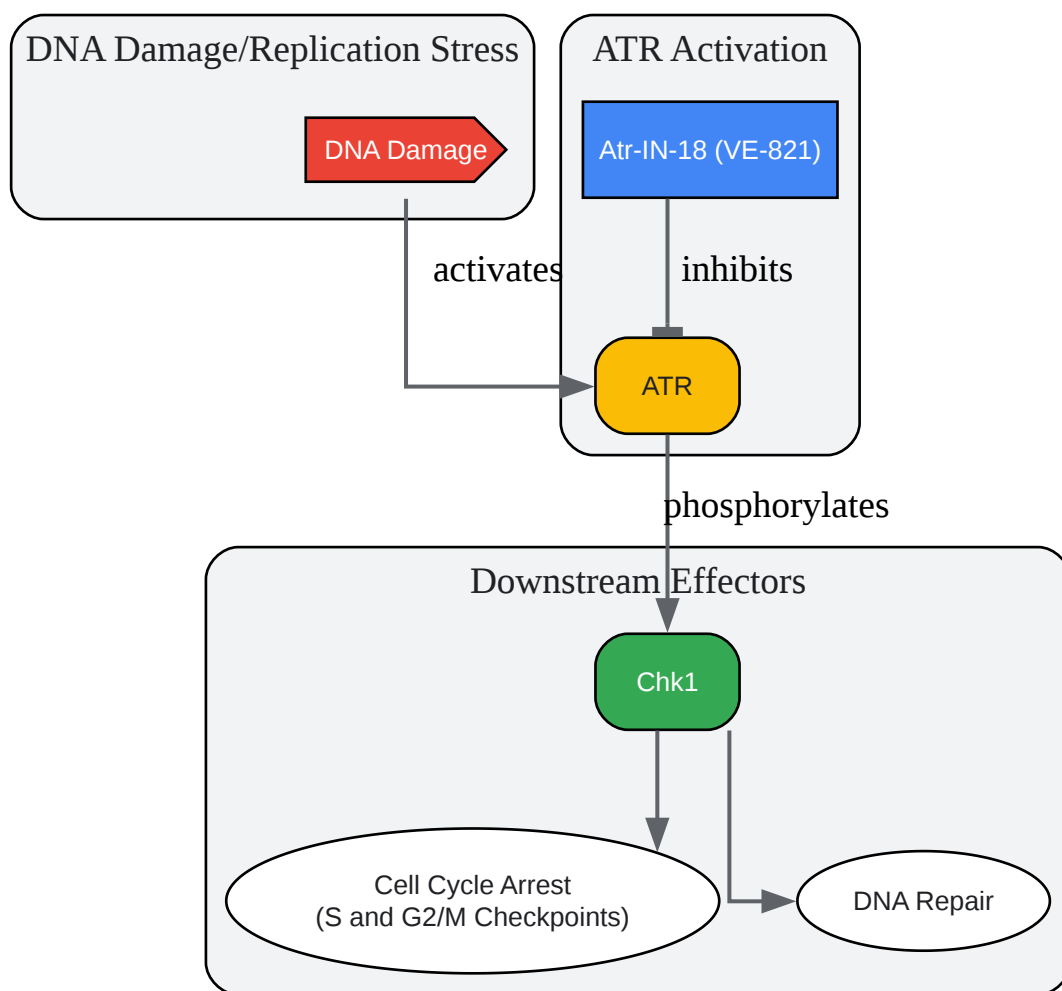
- **Weighing the Compound:** Accurately weigh out the required amount of **Atr-IN-18** powder (Molecular Weight: 368.41 g/mol) in a sterile microcentrifuge tube. For example, to make 1 mL of a 10 mM stock solution, weigh 3.68 mg of the compound.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the tube. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly. If the compound does not fully dissolve, warm the tube at 37°C for 10 minutes and/or place it in an ultrasonic bath until the solution is clear.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile cryovials. Store the aliquots at -80°C for long-term storage or at -20°C for up to six months.

Protocol for Treating Cells with Atr-IN-18

- **Thaw Stock Solution:** Thaw a single-use aliquot of the 10 mM **Atr-IN-18** stock solution at room temperature.

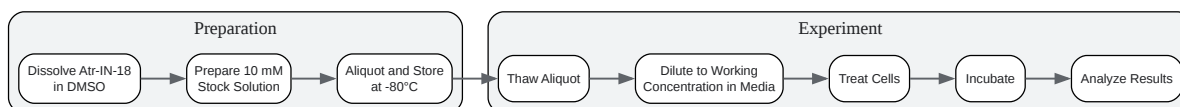
- **Prepare Intermediate Dilution (Optional but Recommended):** Prepare a 100X or 1000X intermediate dilution of the stock solution in sterile cell culture medium or PBS. For example, to make a 1 mM (1000 μ M) intermediate dilution, add 10 μ L of the 10 mM stock to 90 μ L of medium.
- **Treat Cells:** Add the appropriate volume of the stock or intermediate dilution to your cell culture plates to achieve the desired final concentration. For example, to achieve a final concentration of 1 μ M in 1 mL of medium, add 1 μ L of the 1 mM intermediate dilution. Gently swirl the plate to ensure even distribution of the compound.
- **Incubation:** Incubate the cells for the desired period as determined by your experimental protocol.

Signaling Pathway and Experimental Workflow Diagrams



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Caption: ATR Signaling Pathway and Inhibition by **Atr-IN-18** (VE-821).



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Caption: Experimental Workflow for In Vitro Studies with **Atr-IN-18**.

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